

8-Bromooctanoic acid in poly(biphenylene alkylene) polymers

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Compound Focus: 8-Bromooctanoic acid

CAS No.: 17696-11-6

Cat. No.: S666759

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Application Notes and Protocols for 8-Bromooctanoic Acid

Chemical Profile and Properties

8-Bromooctanoic acid is a halogenated fatty acid that serves as a versatile building block in organic synthesis and materials science. Its structure, featuring a bromine atom at the terminal carbon of an eight-carbon chain, makes it particularly valuable for **chain extension** and **polymer functionalization** through various coupling reactions [1] [2].

The table below summarizes the key physicochemical properties of **8-Bromooctanoic acid**:

Table 1: Physicochemical properties of **8-Bromooctanoic acid**

Property	Value/Specification	Reference
CAS Number	17696-11-6	[1] [2] [3]
Molecular Formula	C ₈ H ₁₅ BrO ₂	[1] [3]

Property	Value/Specification	Reference
Molecular Weight	223.11 g/mol	[3]
Assay (Purity)	≥97%	[1]
Melting Point	35-37 °C	[1]
Boiling Point	147-150 °C at 2 mmHg	[1]

Experimental Protocols

Protocol 1: Synthesis of 8-Mercaptooctanoic Acid from 8-Bromooctanoic Acid

This protocol describes the conversion of **8-Bromooctanoic acid** to 8-mercaptooctanoic acid, a key intermediate in the biosynthesis of **lipoic acid** and for creating thiol-functionalized surfaces or polymers [1].

Materials:

- **8-Bromooctanoic acid** (1.0 eq)
- Thiourea (1.1 eq)
- Sodium hydroxide (NaOH, 2.5 eq)
- Hydrochloric acid (HCl) for acidification
- Ethanol or methanol as solvent

Procedure:

- **Thiourea Complex Formation:** Dissolve **8-Bromooctanoic acid** (e.g., 10 g, 44.8 mmol) in absolute ethanol (100 mL) in a round-bottom flask equipped with a reflux condenser. Add thiourea (3.75 g, 49.3 mmol) and heat the mixture under reflux for 4-6 hours. The formation of an isothiuronium salt is expected.
- **Hydrolysis to Thiol:** Cool the reaction mixture to room temperature. Add an aqueous NaOH solution (2.5 M, 45 mL) carefully and reflux for an additional 2 hours to hydrolyze the salt.
- **Acidification and Isolation:** Cool the mixture and carefully acidify to pH ~2-3 using concentrated HCl, which will release the free thiol. Extract the product using dichloromethane (3 × 50 mL).

- **Purification:** Combine the organic extracts, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure. The crude 8-mercaptooctanoic acid can be purified by recrystallization or column chromatography.

Protocol 2: Conjugation with Oligonucleotides (TFOs)

This method outlines how **8-Bromooctanoic acid** can be used as a crosslinker to attach **triple helix-forming oligonucleotides** (TFOs) to various inhibitors or reporter molecules [1].

Materials:

- **8-Bromooctanoic acid**
- Amino-modified oligonucleotide (TFO)
- N,N'-Dicyclohexylcarbodiimide (DCC) or other coupling reagents
- Anhydrous dimethylformamide (DMF) or dimethyl sulfoxide (DMSO)
- Purification columns or HPLC system

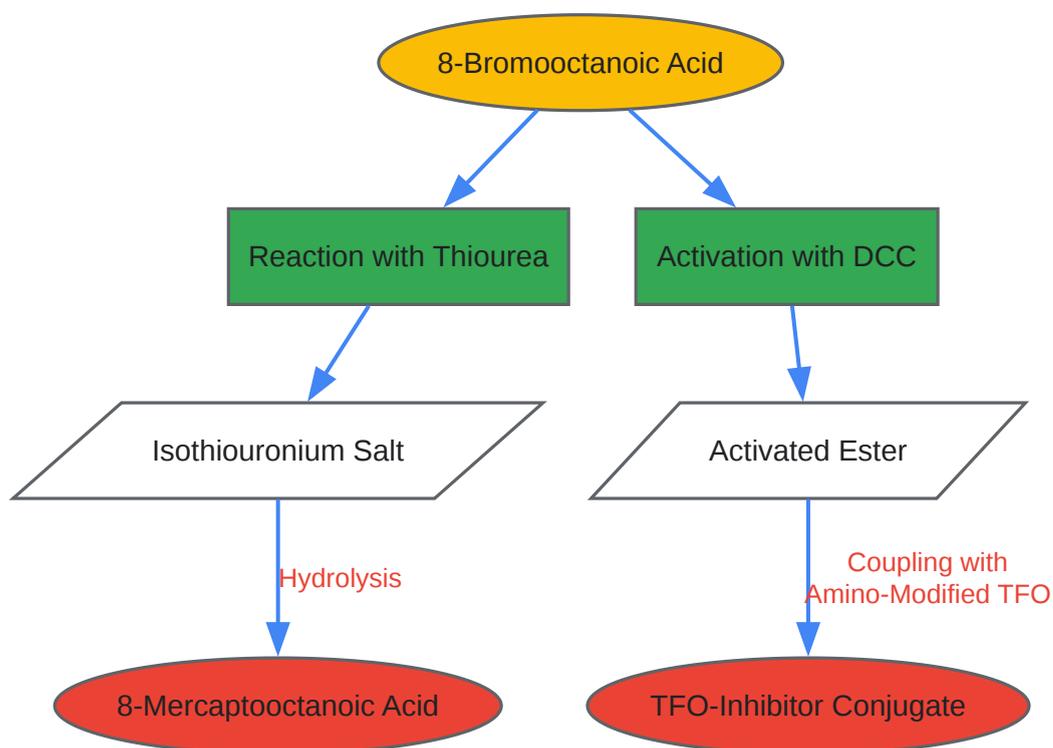
Procedure:

- **Activation:** Activate the carboxylic acid group of **8-Bromooctanoic acid** by dissolving it in anhydrous DMF and adding DCC (1.1 eq). Stir the mixture at 0°C for 30 minutes, then at room temperature for 1-2 hours. Precipitated dicyclohexylurea (DCU) can be removed by filtration.
- **Conjugation:** Add the activated acid solution dropwise to a solution of the amino-modified TFO in an appropriate buffer (e.g., 0.1 M carbonate buffer, pH 9.0). Maintain the reaction pH between 8.5 and 9.5.
- **Reaction Monitoring:** Allow the reaction to proceed for 12-24 hours at 4°C with gentle stirring. Monitor the conjugation efficiency by analytical HPLC.
- **Purification:** Purify the conjugate using reversed-phase HPLC or size-exclusion chromatography to separate the modified oligonucleotide from unreacted starting materials.

Graphviz Workflow Diagrams

Synthetic Pathway for 8-Bromooctanoic Acid Derivatives

The following DOT code generates a flowchart visualizing the two primary synthetic applications of **8-Bromooctanoic acid** as described in the protocols.

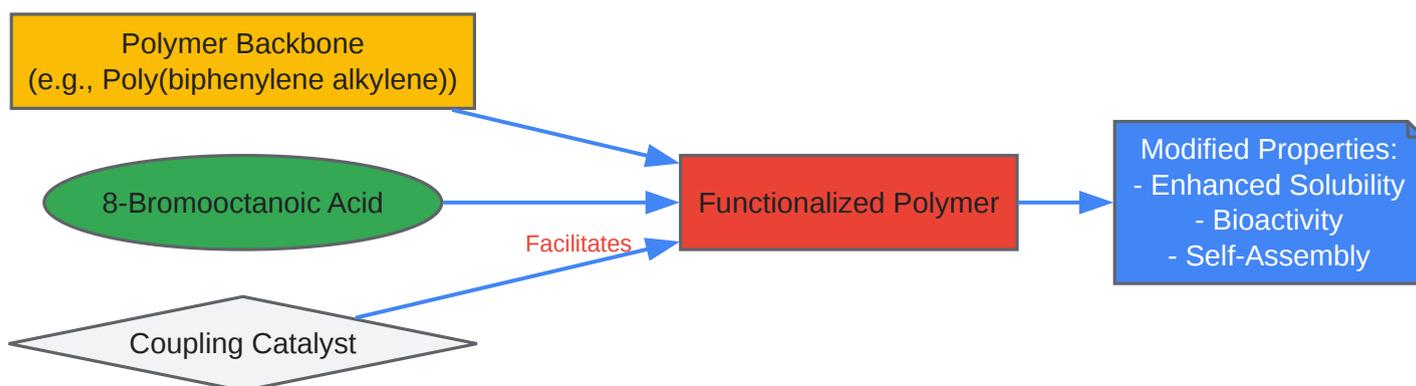


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Diagram 1: Synthetic pathways for **8-Bromooctanoic acid** derivatives.

Polymer Functionalization Workflow

While specific details for poly(biphenylene alkylene) polymers are unavailable, this generic DOT code illustrates a potential polymer modification workflow using **8-Bromooctanoic acid** as a functionalization agent.



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Diagram 2: Conceptual polymer functionalization workflow.

Safety and Handling

8-Bromooctanoic acid is classified as a **dangerous good** and requires careful handling [3]. It causes severe skin burns and eye damage [1]. Personal protective equipment (PPE) including **eyesields**, **faceshields**, and **gloves** is essential. Use type P3 (EN 143) respirator cartridges when there is a risk of aerosol formation [1]. For transportation, it is classified as a combustible corrosive hazardous material (Storage Class Code 8A) [1].

Supplier Information and Pricing

Table 2: Commercial availability of **8-Bromooctanoic acid**

Supplier	Catalog Number	Quantity	Price (USD)	Lead Time
Sigma-Aldrich	257583	Not specified	Not specified	Not specified
Santa Cruz Biotechnology	sc-207197	10 g	\$290.00	Not specified
Santa Cruz Biotechnology	sc-207197A	50 g	\$540.00	Not specified
Santa Cruz Biotechnology	sc-207197B	100 g	\$800.00	Not specified
Shandong Ranhang Chemical	Not specified	Not specified	Not specified	Not specified

Conclusion

8-Bromooctanoic acid is a valuable **bifunctional reagent** for chemical synthesis. While its documented applications include preparing biochemical intermediates and conjugating oligonucleotides [1], its potential

in polymer chemistry—particularly for modifying poly(biphenylene alkylene)s—remains an area for further research. The provided protocols and visualization tools offer a foundation for exploring these applications.

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References

1. - 8 97 17696-11-6 Bromooctanoic acid [sigmaaldrich.com]
2. 17696-11-6 | 8 - Bromooctanoic - Shandong Ranhang... Acid [ranhangchem.com]
3. - 8 | CAS 17696-11-6 | SCBT - Santa Cruz... Bromooctanoic Acid [scbt.com]

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